CAS number 90322-18-2 characterization

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Compound of Interest	
Compound Name:	*3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile*
CAS No.:	*90322-18-2*
Cat. No.:	*B1303462*

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An In-depth Technical Guide to the Characterization of **3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile** (CAS No. 90322-18-2)

Executive Summary

This technical guide provides a comprehensive framework for the characterization of the chemical compound **3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile**, identified by CAS number 90322-18-2. Intended for researchers, scientists, and professionals in drug development, this document moves beyond a simple recitation of data. It establishes a logical, field-proven workflow for structural verification, purity assessment, and physicochemical analysis. Each protocol is presented as a self-validating system, emphasizing the scientific rationale behind methodological choices to ensure data integrity and reproducibility. We will explore the compound's fundamental properties, delve into a multi-technique analytical workflow, and discuss its potential reactivity and safety considerations, grounding all claims in authoritative references.

Compound Identification and Physicochemical Profile

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The starting point for any rigorous scientific investigation is the unambiguous identification of the substance. CAS number 90322-18-2 is assigned to the molecule named **3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile**.[1][2][3] This compound incorporates three key functional features: a saturated five-membered ether ring (tetrahydrofuran), a secondary amine, and a nitrile group, which dictate its chemical behavior and analytical characteristics.

Figure 1: 2D Structure of **3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile**.

A summary of its core physicochemical properties, compiled from various chemical suppliers and databases, is presented below.[1][2][3]

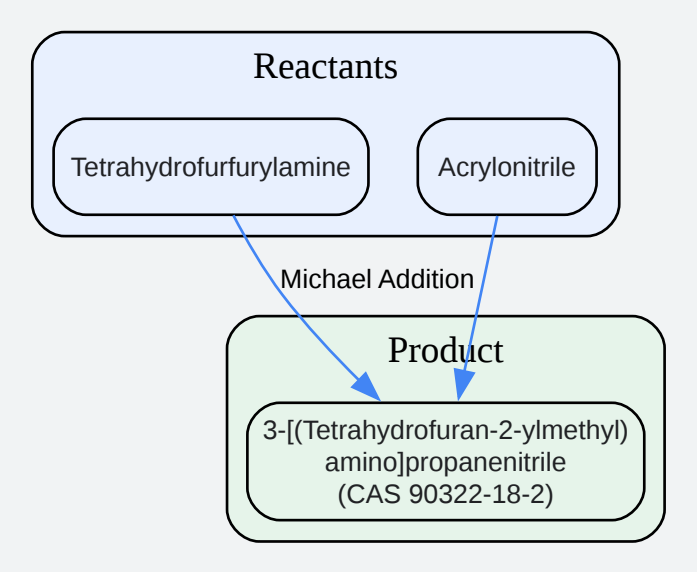
Property	Value	Source
CAS Number	90322-18-2	[1][3]
Molecular Formula	$C_8H_{14}N_2O$	[1][3][4]
Molecular Weight	154.21 g/mol	[1][3]
IUPAC Name	3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile	[3]
Synonyms	3-(oxolan-2-ylmethylamino)propanenitrile	[3]
Physical Form	Liquid	[5]
Purity Spec. (Typical)	≥95% - 97%	[1][3]
InChI Key	ZSKZHSOMHSHFDF-UHFFFAOYNA-N	[3]
XLogP3 (Predicted)	-0.1	[2]
Hydrogen Bond Donor	1	[2]
Hydrogen Bond Acceptor	3	[2]

Synthesis and Chemical Reactivity Insights

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Conceptual Synthesis Pathway

While specific, peer-reviewed synthesis procedures for 90322-18-2 are not extensively published, its structure strongly suggests a synthesis route based on the Michael addition reaction. This involves the nucleophilic addition of an amine to an α,β-unsaturated nitrile. Specifically, tetrahydrofurfurylamine (the amine component) would react with acrylonitrile. This reaction is a common and efficient method for forming β-aminopropionitriles.



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Figure 2: Conceptual synthesis via Michael Addition.

Anticipated Chemical Reactivity

The molecule's reactivity is governed by its functional groups:

- Secondary Amine: The nitrogen atom possesses a lone pair of electrons, making it nucleophilic and basic. It can be expected to react with acids to form salts and with electrophiles such as acyl chlorides or alkyl halides.
- Nitrile Group: The nitrile group (-C≡N) is a versatile functional group. It can be hydrolyzed under acidic or basic conditions to yield a carboxylic acid (3-[(tetrahydrofuran-2-ylmethyl)amino]propanoic acid) or reduced to a primary amine (e.g., using $LiAlH_4$ or catalytic hydrogenation) to form a diamine.

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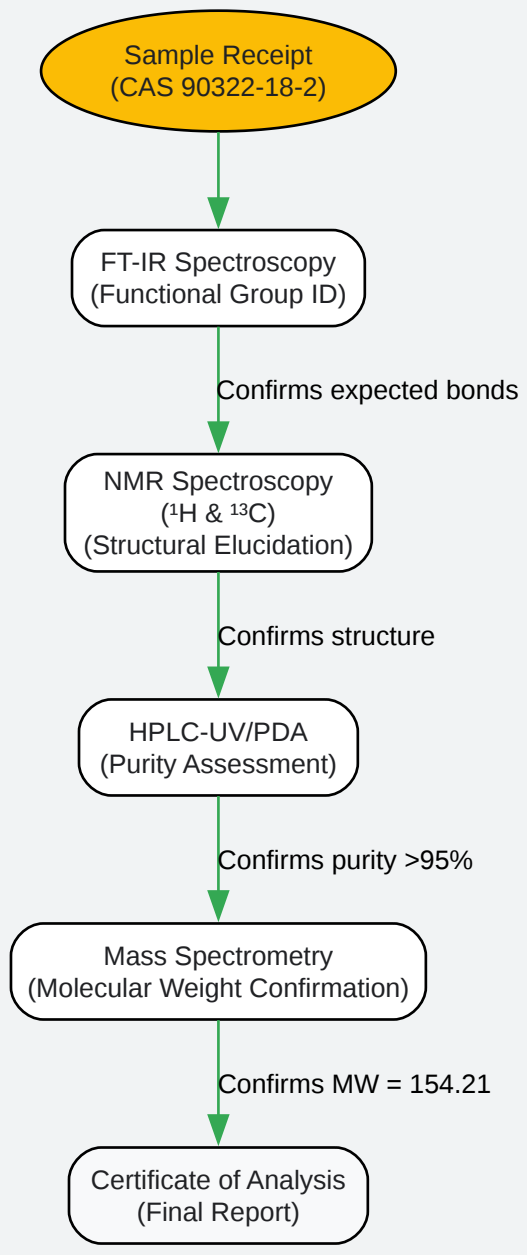
- Tetrahydrofuran (THF) Ring: The ether linkage is generally stable but can be cleaved under harsh acidic conditions (e.g., HBr or HI).

Understanding this reactivity is crucial for choosing appropriate solvents, derivatization agents, and conditions for analytical procedures to avoid unintended degradation of the analyte.

A Validated Analytical Characterization Workflow

A multi-step, orthogonal approach is essential for the definitive characterization of a chemical entity. The following workflow ensures that structural identity, purity, and integrity are confirmed through independent yet complementary techniques.

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Figure 3: Logical workflow for compound characterization.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Causality: FT-IR is the initial, rapid screening step. Its purpose is to confirm the presence of the key functional groups predicted by the compound's structure. This is a low-cost, high-throughput method to verify that the sample is, at a minimum, consistent with the expected class of compound before proceeding to more complex analyses.

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Self-Validating Protocol:

- System Preparation: Ensure the ATR (Attenuated Total Reflectance) crystal is clean by taking a background scan; the resulting spectrum should be a flat line with no significant peaks.
- Sample Application: Apply a single drop of the neat liquid sample directly onto the ATR crystal.
- Data Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1}. Co-add a minimum of 16 scans to achieve an adequate signal-to-noise ratio.
- Data Analysis & Validation:
  - N-H Stretch: Look for a weak to medium absorption band around 3300-3500 cm^{-1} characteristic of a secondary amine.
  - C-H Stretch: Expect strong bands in the 2850-3000 cm^{-1} region from the aliphatic C-H bonds.
  - Nitrile (C≡N) Stretch: A sharp, medium-intensity peak should be observed in the 2240-2260 cm^{-1} range. The presence of this peak is a strong indicator for the nitrile group.
  - C-O Stretch: A strong band characteristic of the ether linkage in the THF ring should appear around 1050-1150 cm^{-1}.
  - Validation Check: The presence of all four key peaks validates the functional group profile. Absence of any of these, or the presence of strong unexpected peaks (e.g., a broad O-H stretch around 3300 cm^{-1} or a C=O stretch around 1700 cm^{-1}), would invalidate the sample's identity and halt the workflow pending investigation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR is the cornerstone of structural elucidation. While FT-IR confirms functional groups, NMR provides detailed information about the carbon-hydrogen framework, including connectivity and stereochemistry. Both ^{1}H and ^{13}C NMR are required for unambiguous structure confirmation.

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Self-Validating Protocol:

- Sample Preparation: Accurately weigh 5-10 mg of the sample and dissolve it in ~0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical; it must fully dissolve the sample without reacting with it.
- Instrument Setup (e.g., 400 MHz spectrometer):
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal resolution and peak shape.
- ^1H NMR Acquisition:
  - Acquire a standard 1D proton spectrum.
  - Expected Signals: Analyze the chemical shifts, integration (proton count), and multiplicity (splitting pattern) to assign peaks to the protons in the structure. The spectrum should be consistent with the 14 protons of the molecule. Key regions include the multiplets for the THF ring protons, the triplets for the two CH_2 groups of the propanenitrile chain, and a signal for the N-H proton.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Expected Signals: A total of 8 distinct carbon signals should be observed, corresponding to the 8 carbon atoms in the molecule. The nitrile carbon will be significantly downfield.
- Validation Check: The combination of ^1H and ^{13}C spectra must be fully consistent with the proposed structure. The number of signals, their chemical shifts, and the coupling patterns in the proton spectrum must logically map onto the molecule. Advanced 2D NMR experiments like COSY or HSQC can be employed if assignments are ambiguous, further validating the proposed connectivity.

High-Performance Liquid Chromatography (HPLC)

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Causality: HPLC is the primary technique for determining the purity of the compound. By separating the main component from any impurities, it allows for accurate quantification. A UV or Photodiode Array (PDA) detector is suitable as the nitrile group provides a chromophore, albeit a weak one.

Self-Validating Protocol:

- System & Mobile Phase Preparation:
  - Column: Use a reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 µm), which is standard for moderately polar organic molecules.
  - Mobile Phase A: 0.1% Formic Acid in Water. The acid helps to protonate the amine, improving peak shape by preventing interaction with residual silanols on the column.
  - Mobile Phase B: Acetonitrile.
- Sample Preparation: Prepare a stock solution of the sample at 1.0 mg/mL in the mobile phase (e.g., 50:50 Water:Acetonitrile). Further dilute to an appropriate concentration for analysis (e.g., 0.1 mg/mL).
- Method Parameters:
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Column Temperature: 30 °C to ensure reproducible retention times.
  - Detector: UV/PDA at 210 nm.
  - Gradient: Start with a high aqueous percentage (e.g., 95% A) and ramp to a high organic percentage (e.g., 95% B) over 15-20 minutes to ensure elution of all potential impurities.
- Data Analysis & Validation:
  - System Suitability: Before analyzing the sample, inject a standard or the sample itself multiple times to ensure the system is performing correctly. Key parameters like retention

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time reproducibility (<2% RSD), peak area reproducibility (<2% RSD), and tailing factor (ideally <1.5) must be met.

- Purity Calculation: Integrate all peaks in the chromatogram. Calculate the purity by the area percent method: (Area of Main Peak / Total Area of All Peaks) x 100.
- Validation Check: For the analysis to be valid, the main peak should be sharp and symmetrical. The calculated purity should meet the specification (e.g., ≥95%).

Mass Spectrometry (MS)

Causality: MS provides orthogonal confirmation of the compound's identity by measuring its mass-to-charge ratio (m/z), which directly corresponds to its molecular weight. This technique is highly sensitive and specific.

Self-Validating Protocol:

- System & Sample Preparation: The sample can be introduced via direct infusion or, ideally, as the eluent from the HPLC system (LC-MS). The LC-MS approach provides purity and mass data simultaneously. Use a solvent compatible with electrospray ionization (ESI), such as acetonitrile or methanol with 0.1% formic acid.
- Instrument Setup (ESI-Positive Mode):
  - Calibrate the mass spectrometer using a standard calibration solution to ensure mass accuracy.
  - Set the ESI source parameters (e.g., capillary voltage, nebulizer gas pressure) to optimal values. ESI in positive ion mode is chosen because the secondary amine is easily protonated.
- Data Acquisition: Acquire a full scan mass spectrum.
- Data Analysis & Validation:
  - Expected Ion: The molecular weight is 154.21 Da. In positive ESI mode, the primary ion observed should be the protonated molecule $[M+H]^+$.

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- Calculation: The expected m/z for $[C_8H_{14}N_2O + H]^+$ is approximately 155.12.
- Validation Check: The detection of an ion with an m/z value corresponding to the protonated molecule within a narrow mass tolerance (e.g., ± 0.1 Da for a standard instrument, or <5 ppm for a high-resolution mass spectrometer) provides definitive confirmation of the molecular weight and, by extension, the molecular formula.

Biological and Safety Profile

Toxicology and Safe Handling

The toxicological properties of **3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile** have not been fully investigated.[5] However, safety data sheets from suppliers provide critical handling information based on the compound's chemical class and available data.[3][4][5][6]

- GHS Hazard Statements: The compound is listed as harmful if swallowed, in contact with skin, or if inhaled.[3][6] It is also cited as causing severe skin burns and serious eye damage.[3][6]
- Precautionary Measures: Always handle this compound in a chemical fume hood.[5] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5] Avoid breathing vapor and ensure the work area is well-ventilated.[5]

Potential Biological Activity

While no specific biological activity has been reported for CAS 90322-18-2 in the searched literature, its structural motifs are present in biologically active molecules:

- Substituted Tetrahydrofurans: The THF ring is a common scaffold in a vast number of natural products and pharmacologically active compounds, including some HIV protease inhibitors.
- Aminonitriles: This class of compounds is known to exhibit a range of biological activities, including anticancer and antimicrobial properties.[7] They are also key intermediates in the synthesis of amino acids.[7]

Any research into the biological applications of this compound should be preceded by a thorough toxicological assessment.

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Conclusion

The comprehensive characterization of **3-[(Tetrahydrofuran-2-ylmethyl)amino]propanenitrile** (CAS 90322-18-2) requires a systematic and multi-faceted analytical approach. The workflow presented in this guide, beginning with functional group identification by FT-IR, followed by definitive structural elucidation via NMR, quantitative purity assessment by HPLC, and molecular weight confirmation by MS, constitutes a robust and self-validating strategy. By understanding the rationale behind each technique and adhering to rigorous protocols, researchers can ensure the generation of high-quality, reliable, and reproducible data essential for any subsequent scientific endeavor.

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